

Ensorb® Absorbent: A Technical Whitepaper

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ensorb

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed technical overview of the composition, physical properties, and performance characteristics of **Ensorb®** absorbent materials. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development who require a thorough understanding of this material's properties and the methodologies used to evaluate them.

Core Composition of Ensorb® Absorbent

Ensorb® is a versatile absorbent with formulations tailored for specific applications. The primary composition of the most common **Ensorb®** granular absorbent is a naturally occurring volcanic glass, expanded perlite, which is an amorphous sodium potassium aluminum silicate. [1][2][3] Additionally, specific formulations for oil-only applications and other uses consist of polypropylene or a blend of cellulose and vermiculite.

Expanded Perlite (Sodium Potassium Aluminum Silicate)

The principal formulation of **Ensorb®** is a white, odorless aggregate derived from expanded perlite. [1][3] Chemically, it is identified as a sodium potassium aluminum silicate of variable composition. [1] This material is lightweight and possesses a high surface area due to its porous, multi-cellular structure, which contributes to its absorbent properties. [4]

Polypropylene Formulation

For oil-specific applications, an "Oil Only" variety of **Ensorb®** is available. This formulation is composed of over 97% polypropylene, with minor additions of anti-static agents and pigments. This hydrophobic material is designed to selectively absorb oil-based liquids while repelling water.

Cellulose and Vermiculite Formulation

Another noted composition of **Ensorb®** Super Absorbent is a mixture of cellulose and vermiculite.^[5] This formulation leverages the absorbent capacities of both organic and mineral components.

Physical and Chemical Properties

The following tables summarize the key quantitative data available for the primary expanded perlite formulation of **Ensorb®**.

Table 1: Physical Properties of Ensorb® (Expanded Perlite Formulation)

Property	Value	Source
Appearance	White aggregate	[1]
Odor	No odor	[1]
Melting Point	2400 °F (1315.6 °C)	[1] [6]
Water Solubility	Slight	[1] [6]
pH (10% slurry)	6.5 - 7.5	[3]
Specific Gravity	Not Determined	[1] [6]

Table 2: Performance Characteristics of Ensorb® (Expanded Perlite Formulation)

Parameter	Value	Source
Absorption Capacity	15 to 20 times that of clay-based absorbents	[7] [8] [9] [10] [11]

Experimental Protocols

The performance of absorbent materials is typically evaluated using standardized testing methods. The following section details the likely experimental protocol for determining the absorbent capacity of **Ensorb®**, based on the principles of ASTM F716, the standard test method for sorbent performance of absorbents.[\[12\]](#)

Determination of Absorbent Capacity (Based on ASTM F716)

Objective: To determine the maximum amount of a liquid that a given amount of **Ensorb®** can absorb.

Materials:

- **Ensorb®** absorbent
- Test liquid (e.g., water, oil, or a specific chemical)
- Beaker or other suitable container
- Mesh basket with fine enough openings to retain the **Ensorb®** granules but allow the liquid to pass through
- Balance (accurate to 0.01 g)
- Timer
- Draining rack

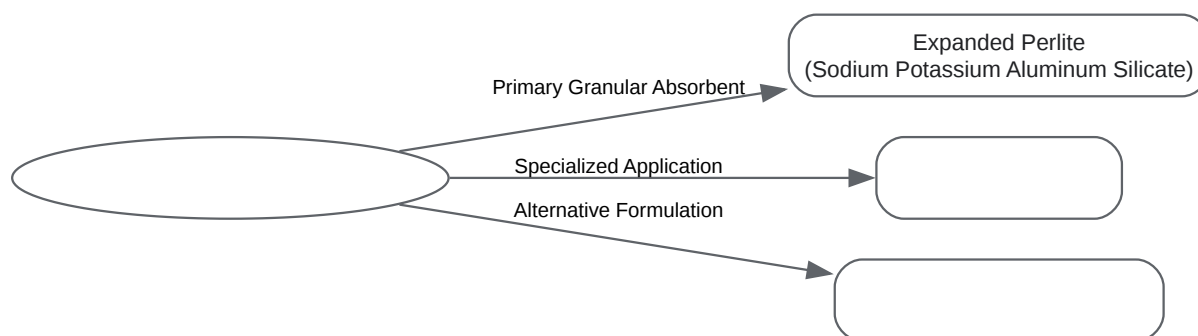
Procedure:

- Initial Weighing: An empty, dry mesh basket is weighed and its mass is recorded (M_{basket}).

- A specified amount of dry **Ensorb®** absorbent is placed into the mesh basket. The total mass of the basket and the dry absorbent is recorded (M_{initial}).
- The mass of the dry absorbent ($M_{\text{absorbent}}$) is calculated: $M_{\text{absorbent}} = M_{\text{initial}} - M_{\text{basket}}$.
- Immersion: The basket containing the absorbent is fully immersed in the test liquid for a specified period (e.g., 15 minutes).
- Draining: After the immersion period, the basket is removed from the liquid and hung on a draining rack for a set time (e.g., 2 minutes) to allow excess, non-absorbed liquid to drain away.
- Final Weighing: The basket with the saturated absorbent is weighed, and the final mass is recorded (M_{final}).
- Calculation of Absorbed Liquid: The mass of the absorbed liquid (M_{liquid}) is calculated as: $M_{\text{liquid}} = M_{\text{final}} - M_{\text{initial}}$.
- Calculation of Absorbent Capacity: The absorbent capacity is typically expressed as the mass of liquid absorbed per unit mass of the absorbent.
 - Absorbent Capacity (g/g) = $M_{\text{liquid}} / M_{\text{absorbent}}$

Visualizations

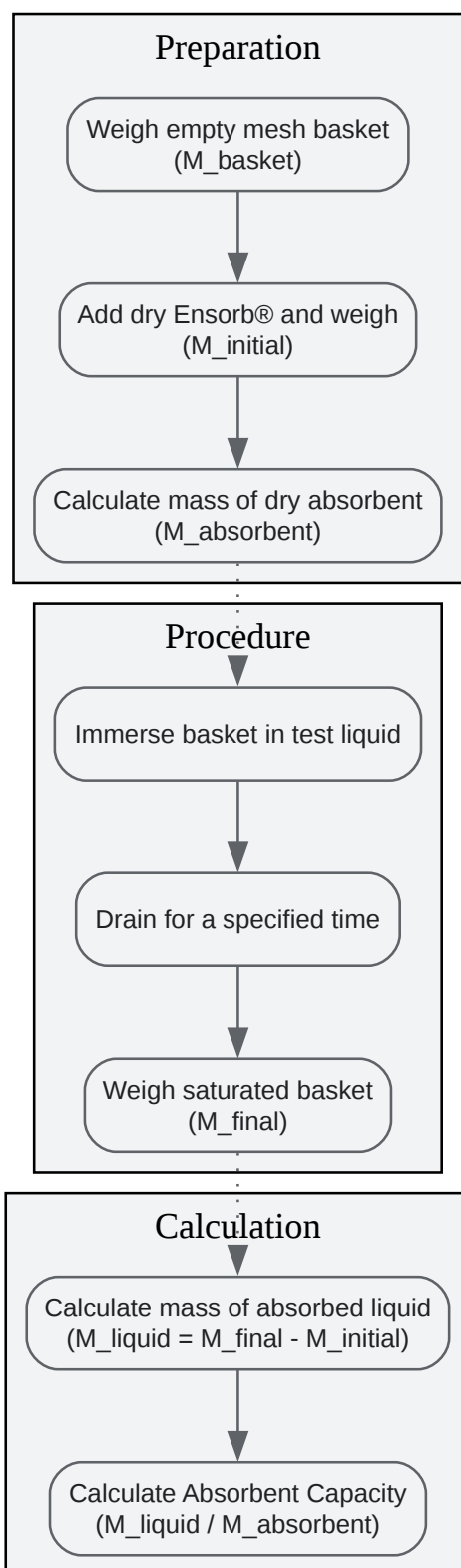
Diagram 1: Core Composition of Ensorb® Formulations



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Caption: Core components of different **Ensorb®** absorbent formulations.

Diagram 2: Experimental Workflow for Absorbent Capacity Testing



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Caption: Workflow for determining the absorbent capacity of **Ensob®**.

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- To cite this document: BenchChem. [Ensob® Absorbent: A Technical Whitepaper]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1238914/docs#ensorb-absorbent-a-technical-whitepaper>]

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